

Characterization of Trinuclear Chromium(III) 2-Ethylhexanoate Complex: An In-depth Technical Guide

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Compound of Interest

Compound Name: Chromium 2-ethylhexanoate

CAS No.: 7329-33-1

Cat. No.: B12351409

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Introduction

Chromium(III) 2-ethylhexanoate is a coordination complex of significant interest, primarily due to its role as a precursor in catalytic systems, most notably in the selective trimerization of ethylene to 1-hexene.[1] While often referred to as $\text{Cr}(\text{EH})_3$, its predominant and more stable form is a trinuclear, oxo-centered complex with the general formula $[\text{Cr}_3\text{O}(\text{O}_2\text{CR})_6\text{L}_3]^+$, where R is the 2-ethylhexyl group and L is a labile ligand, typically water.[2][3] This in-depth guide provides a comprehensive overview of the characterization of this trinuclear chromium(III) 2-ethylhexanoate complex, detailing the key analytical techniques used to elucidate its structure and properties. The information presented herein is intended to serve as a valuable resource for researchers in organometallic chemistry, catalysis, and materials science.

Molecular Structure

The trinuclear chromium(III) 2-ethylhexanoate complex possesses a characteristic oxo-centered triangular core, where three chromium(III) ions are bridged by a central oxygen atom. Six 2-ethylhexanoate ligands bridge the chromium centers, and each chromium atom is typically coordinated to a terminal ligand, such as water, completing its octahedral coordination sphere.

Caption: A simplified representation of the trinuclear oxo-centered core.

Synthesis

The synthesis of trinuclear chromium(III) 2-ethylhexanoate typically involves the reaction of a chromium(III) salt with an excess of 2-ethylhexanoic acid or its sodium salt in a suitable solvent. The presence of water is often crucial for the formation of the trinuclear oxo-centered structure.

Experimental Protocol

- **Reactant Preparation:** Dissolve chromium(III) chloride hexahydrate ($\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$) in a minimal amount of deionized water. In a separate flask, dissolve a threefold molar excess of sodium 2-ethylhexanoate in a solvent mixture, such as ethanol and water.
- **Reaction:** Slowly add the aqueous solution of chromium(III) chloride to the sodium 2-ethylhexanoate solution with vigorous stirring.
- **Heating:** Heat the reaction mixture to reflux for several hours. The color of the solution will typically change to a deep green.
- **Extraction:** After cooling to room temperature, the product can be extracted into an organic solvent like toluene or heptane. The organic layer is then washed with water to remove any unreacted salts.
- **Isolation:** The solvent is removed under reduced pressure to yield the trinuclear chromium(III) 2-ethylhexanoate complex as a viscous green oil or solid.

Spectroscopic Characterization

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is a powerful tool for confirming the coordination of the 2-ethylhexanoate ligands to the chromium centers. The positions of the carboxylate stretching vibrations are indicative of the coordination mode.

Vibrational Mode	**Wavenumber (cm ⁻¹) **	Assignment
Asymmetric C=O Stretch	1533	Coordinated carboxylate
Symmetric C-O Stretch	1031	Coordinated carboxylate
C-H Stretch	2958	2-ethylhexanoate alkyl chains

Table 1: Characteristic FT-IR Absorption Bands.[4]

- **Sample Preparation:** A small amount of the viscous liquid or solid complex is placed between two potassium bromide (KBr) plates to form a thin film. Alternatively, a KBr pellet can be prepared by grinding a small amount of the solid sample with dry KBr powder and pressing the mixture into a transparent disk.
- **Data Acquisition:** The FT-IR spectrum is recorded in the range of 4000-400 cm⁻¹. A background spectrum of the KBr plates or a pure KBr pellet is also recorded and subtracted from the sample spectrum.
- **Analysis:** The positions and shapes of the carboxylate stretching bands are analyzed to confirm the coordination of the 2-ethylhexanoate ligands.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within the d-orbitals of the chromium(III) ions. The absorption maxima are characteristic of the octahedral coordination environment of the Cr(III) centers.

Absorption Maxima (λ _{max})	Molar Absorptivity (ε)	Assignment
~430 nm	-	⁴ A _{2g} → ⁴ T _{2g}
~590 nm	-	⁴ A _{2g} → ⁴ T _{1g}

Table 2: Typical UV-Vis Absorption Data for Octahedral Cr(III) Complexes.

- **Solution Preparation:** Prepare a dilute solution of the trinuclear chromium(III) 2-ethylhexanoate complex in a suitable solvent (e.g., toluene or chloroform) of known concentration.
- **Data Acquisition:** Record the UV-Vis spectrum of the solution over a wavelength range of 300-800 nm using a dual-beam spectrophotometer. Use the pure solvent as a reference.
- **Analysis:** Identify the wavelengths of maximum absorbance (λ_{max}) corresponding to the d-d electronic transitions of the Cr(III) ions.

Mass Spectrometry (MS)

Mass spectrometry is employed to confirm the trinuclear nature of the complex and to determine its molecular weight. Electrospray ionization (ESI) is a commonly used soft ionization technique for such coordination complexes.

m/z (mass-to-charge ratio)	Assignment
$[M-L]^+$	Loss of a terminal ligand
$[M-RCOO]^+$	Loss of a 2-ethylhexanoate ligand

Table 3: Expected Fragments in the Mass Spectrum.

- **Sample Preparation:** Dissolve a small amount of the complex in a suitable solvent compatible with the mass spectrometer's ionization source (e.g., acetonitrile or methanol).
- **Infusion:** Infuse the sample solution directly into the electrospray ionization source at a constant flow rate.
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode over an appropriate mass range.
- **Analysis:** Analyze the resulting spectrum to identify the molecular ion peak and characteristic fragmentation patterns that confirm the trinuclear structure. The isotopic distribution pattern for chromium should also be observed.[\[2\]](#)

Thermal Analysis

Thermal analysis techniques, such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC), are used to investigate the thermal stability and decomposition behavior of the complex.

Temperature Range (°C)	Mass Loss (%)	Associated Event
100-200	Variable	Loss of coordinated water molecules
250-400	Significant	Decomposition of 2-ethylhexanoate ligands
>400	-	Formation of chromium oxide residue

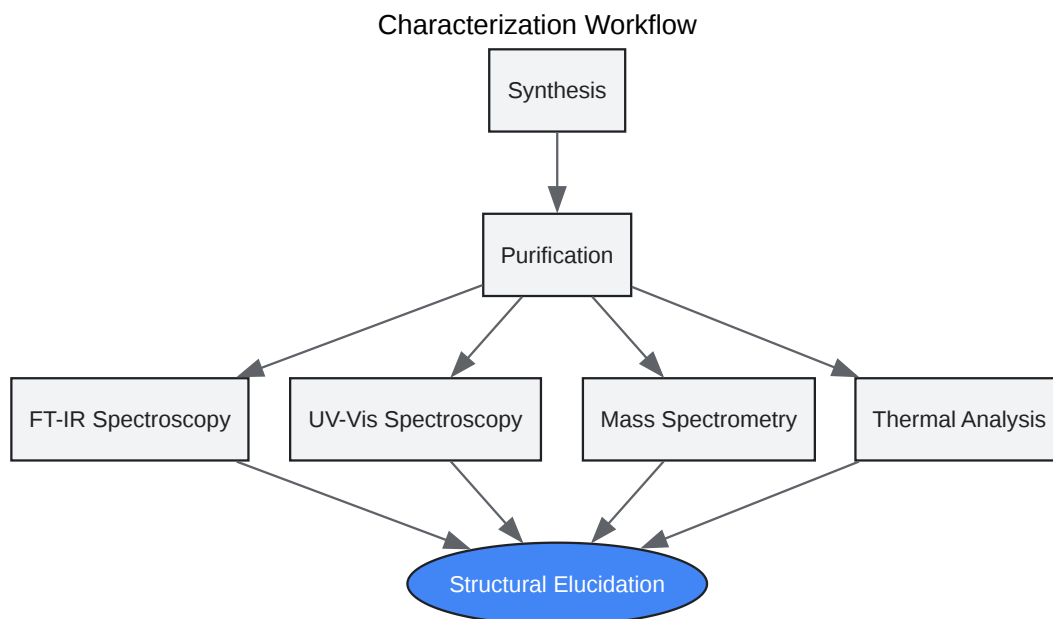
Table 4: General Thermal Decomposition Profile.

Experimental Protocol

- **Sample Preparation:** Place a small, accurately weighed amount of the complex into an alumina or platinum crucible.
- **TGA/DSC Run:** Heat the sample from room temperature to a final temperature of around 800°C at a constant heating rate (e.g., 10°C/min) under a controlled atmosphere (e.g., nitrogen or air).
- **Data Analysis:** Analyze the TGA curve to determine the temperatures at which mass loss occurs and the percentage of mass lost at each step. The DSC curve will indicate whether these processes are endothermic or exothermic.

Experimental and Logical Workflows

The characterization of the trinuclear chromium(III) 2-ethylhexanoate complex follows a logical workflow, starting from its synthesis and purification, followed by a series of spectroscopic and analytical techniques to confirm its structure and properties.



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References

- 1. Chromium(III) 2-ethylhexanoate - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
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